

Essential Safety and Operational Guide for Handling 3-Bromo-2-chloroaniline

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Compound of Interest

Compound Name: 3-Bromo-2-chloroaniline

Cat. No.: B183718

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Bromo-2-chloroaniline** (CAS No: 56131-46-5). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and GHS Classification

3-Bromo-2-chloroaniline is a hazardous substance requiring careful handling. The primary hazards are summarized below.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[1][2][3]

Signal Word: Danger^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure through all potential routes.

All work with **3-Bromo-2-chloroaniline** must be performed in a certified chemical fume hood.

^[4]^[5]

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles & Face Shield	Use chemical splash goggles providing a complete seal around the eyes.[5] A face shield should be worn when there is a risk of splashing.[5]
Hand Protection	Chemical-resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended.[5][6] Double gloving is advised for extended operations. Always check gloves for signs of degradation before use.[5]
Body Protection	Laboratory Coat & Apron	Wear a flame-retardant lab coat, fully buttoned.[5] A chemical-resistant apron is required for procedures with a higher risk of splashing.[5]
Respiratory Protection	Respirator	All handling must occur in a chemical fume hood.[4][5] If a hood is unavailable or during a spill, a NIOSH/MSHA approved full-facepiece respirator with organic vapor cartridges is necessary.[7][8]
Foot Protection	Closed-toe Shoes	Chemical-resistant, closed-toe shoes must be worn at all times in the laboratory.[5]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for ensuring a safe laboratory environment when handling **3-Bromo-2-chloroaniline**.

3.1. Preparation

- Risk Assessment: Conduct a thorough risk assessment for the specific experiment.
- Fume Hood: Verify that the chemical fume hood is functioning correctly before starting any work.[\[5\]](#)
- Emergency Equipment: Locate and confirm the functionality of the nearest safety shower, eyewash station, and fire extinguisher.[\[5\]](#)
- Spill Kit: Ensure a chemical spill kit appropriate for organic amines is readily available.[\[5\]](#) The kit should contain inert absorbent material like sand, vermiculite, or earth.[\[4\]](#)[\[9\]](#)

3.2. Handling

- Don PPE: Put on all required PPE before entering the designated handling area.[\[5\]](#)
- Dispensing: Handle the compound exclusively within a chemical fume hood.[\[4\]](#)[\[5\]](#) Use dry, clean-up procedures and avoid generating dust.[\[3\]](#)
- Safe Practices: Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[10\]](#) Avoid contact with skin and eyes.[\[3\]](#)[\[9\]](#)
- Storage: Store **3-Bromo-2-chloroaniline** in its original, tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[8\]](#)[\[10\]](#) Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[7\]](#)[\[8\]](#)

3.3. Post-Handling

- Decontamination: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[3\]](#)[\[7\]](#)
- Clothing: Contaminated work clothes should be laundered separately before reuse.[\[3\]](#)[\[9\]](#)

Emergency Procedures: First-Aid Measures

Immediate action is critical in case of exposure.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with fresh running water for at least 15 minutes, keeping eyelids open.[3] [7] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
Skin Contact	Remove all contaminated clothing.[10] Immediately wash the affected skin area with plenty of soap and water.[7][8] Seek medical attention if irritation occurs or if you feel unwell. [3][7]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[3][10] If not breathing, provide artificial respiration.[8] Call a POISON CENTER or doctor if you feel unwell.[7]
Ingestion	Do NOT induce vomiting.[3] Rinse the mouth with water.[3][7] Never give anything by mouth to an unconscious person.[3][7] Seek immediate medical advice.[3]

Accidental Release and Disposal Plan

5.1. Spill Management

- Clear the area of all personnel and move upwind.[3][9]
- Remove all ignition sources.[3][9]
- Wearing full PPE, including respiratory protection, contain and absorb the spill with inert, non-combustible material (e.g., sand, vermiculite).[9]

- Collect the material using clean, non-sparking tools and place it in a suitable, labeled container for waste disposal.[3]
- Clean the spill area thoroughly.

5.2. Disposal Plan

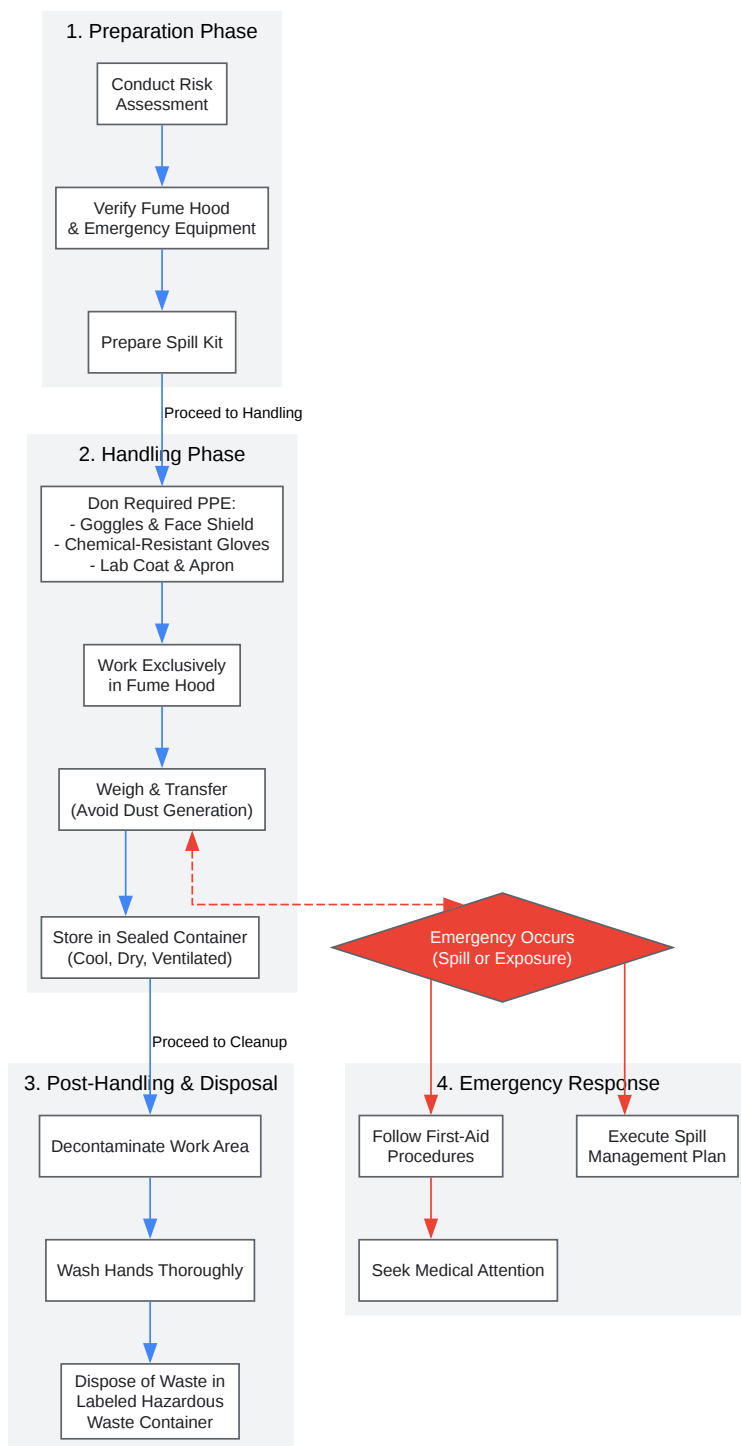
- Waste Classification: This material and its container must be disposed of as hazardous waste.[11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[7][8] Do not empty into drains or release into the environment.[8][11] Contaminated packaging should be handled in the same way as the substance itself.[11]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₅ BrClN[1]
Molecular Weight	206.47 g/mol [1]
CAS Number	56131-46-5[2]
Appearance	Solid (form may vary)
Storage Temperature	2-8°C, Inert atmosphere, Keep in dark place[12]

Diagrams and Visualizations

Workflow for Safe Handling of 3-Bromo-2-chloroaniline

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